ouabain stability and storage conditions for research

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Compound of Interest	
Compound Name:	*ouabain*
Cat. No.:	*B1677812* Get Quote

Ouabain Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **ouabain**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ouabain**?

A1: Solid **ouabain**, often in octahydrate form, should be stored under specific conditions to ensure its long-term stability. Recommendations from various suppliers are summarized below.

Parameter	Recommendation	Source
Temperature	Room temperature or -20°C	[1][2][3]
Light	Protect from light	[3]
Atmosphere	Store under desiccating conditions as it can be hygroscopic	[2]
Shelf Life	Up to 5 years if stored properly at room temperature; at least 4 years at -20°C	[3]

Q2: How should I prepare and store **ouabain** stock solutions?

A2: Proper preparation and storage of stock solutions are critical for reproducible experimental results. Key considerations include solvent selection and storage temperature.

Solvent	Maximum Concentration	Storage Temperature	Stability
Water	10 mM	-20°C	Up to 1 month
DMSO	100 mM	-20°C	Up to 2 months

Note: The molecular weight of **ouabain** can vary depending on its hydration state (anhydrous vs. octahydrate). Always use the batch-specific molecular weight provided on the vial for accurate concentration calculations.[2]

Q3: What solvents can be used to dissolve **ouabain**?

A3: **Ouabain**'s solubility varies depending on the solvent.

Solvent	Solubility	Source
Water	Soluble up to 10 mM. Heating or sonication may be required.	[1][4][5][6]
DMSO	Soluble up to 100 mM	[1][4][5]
Ethanol	Soluble up to 10 mM	
Methanol	Soluble	[3]
Chloroform	Practically insoluble	[3]
Ether	Practically insoluble	[3]

Q4: Can I sterilize **ouabain** solutions?

A4: Yes, **ouabain** solutions can be sterilized by autoclaving or filtration.[3]

Troubleshooting Guide

Issue 1: My **ouabain** is not dissolving in water at room temperature.

- Cause: **Ouabain** has limited solubility in water at room temperature.

- Solution: Gently warm the solution and use sonication to aid dissolution. For higher concentrations, consider using DMSO.[5]

Issue 2: I observe precipitation in my **ouabain** stock solution after storage.

- Cause 1: The storage temperature is too high, leading to solvent evaporation and increased concentration.

- Solution 1: Always store stock solutions, especially in volatile solvents like DMSO, at the recommended temperature (-20°C) in tightly sealed vials.

- Cause 2: The concentration of **ouabain** in an aqueous solution exceeds its solubility limit at the storage temperature.

- Solution 2: Before use, allow the solution to equilibrate to room temperature and ensure any precipitate is redissolved, if necessary with gentle warming. If precipitation persists, consider preparing a fresh, less concentrated stock solution.

Issue 3: I am seeing inconsistent results in my cell-based assays.

- Cause 1: Degradation of **ouabain** in the stock solution.

- Solution 1: Prepare fresh stock solutions regularly and avoid repeated freeze-thaw cycles. Aliquoting the stock solution upon preparation is highly recommended.

- Cause 2: Interaction of **ouabain** with storage containers. Aqueous solutions of **ouabain** stored in borosilicate glass vials can lead to the formation of **ouabain**-borate complexes.

- Solution 2: It is recommended to store aqueous **ouabain** solutions in plastic vials to minimize this interaction.

- Cause 3: The cellular response to **ouabain** can be dependent on the specific cell line and the isoform of the Na+/K+-ATPase it expresses. Rodent cell lines, for instance, are known to be relatively resistant to **ouabain**.[7]

- Solution 3: Ensure the cell line you are using is sensitive to **ouabain** at the concentrations being tested. Titrate the **ouabain** concentration to determine the optimal working range for your specific cell model.

Experimental Protocols

Protocol for Preparation of a 10 mM **Ouabain** Stock Solution in DMSO

- Calculate the required mass: Based on the batch-specific molecular weight (MW) of your **ouabain** (e.g., 584.66 g/mol for anhydrous, ~728.77 g/mol for octahydrate), calculate the mass needed for your desired volume of 10 mM stock solution.

  - Formula: Mass (mg) = 10 mM * MW (g/mol) * Volume (L)

- Weigh the **ouabain**: Accurately weigh the calculated amount of **ouabain** powder in a sterile microcentrifuge tube.

- Dissolve in DMSO: Add the appropriate volume of high-purity, sterile DMSO to the tube.

- Ensure complete dissolution: Vortex the solution until the **ouabain** is completely dissolved. Gentle warming may be applied if necessary.

- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C for up to two months.

Protocol for Assessing **Ouabain** Stability by HPLC

This protocol provides a general framework. Specific parameters such as the column, mobile phase, and detection wavelength may need to be optimized for your specific HPLC system.

- Prepare a standard solution: Accurately prepare a standard solution of **ouabain** of known concentration in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).

- Prepare test samples: Prepare solutions of **ouabain** at the same concentration as the standard in the buffers or media you wish to test for stability.

- Initial analysis (Time 0): Immediately after preparation, inject the standard and test samples into the HPLC system.

- Incubate samples: Store the test samples under the desired experimental conditions (e.g., different temperatures, light exposure).

- Time-point analysis: At predetermined time points (e.g., 1, 2, 4, 8, 24 hours), inject the test samples into the HPLC.

- Data analysis: Compare the peak area of **ouabain** in the test samples at each time point to the peak area of the time 0 sample and the standard. A decrease in the peak area indicates degradation. The appearance of new peaks may indicate the formation of degradation products.

Signaling Pathways and Workflows

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// Edges **Ouabain** -> NaK_ATPase [label="Binds and Inhibits"]; NaK_ATPase -> Src [label="Activates"]; NaK_ATPase -> Na_influx [label="Inhibits pump activity"]; Na_influx -> Ca_influx [label="Reduces Na+/Ca2+ exchanger activity"]; Ca_influx -> PKC; Src -> EGFR

[label="Transactivates"]; EGFR -> Ras; Ras -> Raf; Raf -> MEK; MEK -> ERK; ERK -> Cell_Proliferation; PKC -> NFkB; ERK -> NFkB; NFkB -> Gene_Expression; } **Ouabain** signaling through Na+/K+-ATPase.

// Nodes Start [label="Inconsistent Experimental Results", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; Check_Solution [label="Check **Ouabain** Solution", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Precipitate [label="Precipitate Visible?", shape=diamond, fillcolor="#FBBC05", fontcolor="#202124"]; Warm_Solution [label="Warm solution gently\nand sonicate", fillcolor="#F1F3F4", fontcolor="#202124"]; Check_Storage [label="Review Storage Conditions", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Temp_Light [label="Stored at -20°C? \nProtected from light?", shape=diamond, fillcolor="#FBBC05", fontcolor="#202124"]; Prepare_Fresh [label="Prepare Fresh Stock Solution", fillcolor="#34A853", fontcolor="#FFFFFF"]; Check_Cell_Line [label="Verify Cell Line Sensitivity", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Rodent_Cells [label="Using Rodent Cells?", shape=diamond, fillcolor="#FBBC05", fontcolor="#202124"]; Titrate_Conc [label="Titrate **Ouabain** Concentration", fillcolor="#F1F3F4", fontcolor="#202124"]; Consider_Alternative [label="Consider alternative cell line", fillcolor="#F1F3F4", fontcolor="#202124"]; End [label="Problem Resolved", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Start -> Check_Solution; Check_Solution -> Precipitate; Precipitate -> Warm_Solution [label="Yes"]; Warm_Solution -> Check_Storage; Precipitate -> Check_Storage [label="No"]; Check_Storage -> Temp_Light; Temp_Light -> Check_Cell_Line [label="Yes"]; Temp_Light -> Prepare_Fresh [label="No"]; Prepare_Fresh -> End; Check_Cell_Line -> Rodent_Cells; Rodent_Cells -> Titrate_Conc [label="Yes"]; Rodent_Cells -> Titrate_Conc [label="No"]; Titrate_Conc -> End; Titrate_Conc -> Consider_Alternative [style=dashed]; } A workflow for troubleshooting **ouabain** experiments.

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